

# molecular weight and formula of Dimethylammonium iodide

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## Compound of Interest

Compound Name: Dimethylammonium iodide

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An In-depth Technical Guide to **Dimethylammonium iodide** for Researchers and Drug Development Professionals

## Introduction

**Dimethylammonium iodide** (DMAI) is an organic ammonium salt that has garnered significant attention in the field of materials science, particularly as a precursor and additive in the fabrication of perovskite-based optoelectronic devices.[1] Its chemical and physical properties play a crucial role in tuning the structural and electronic characteristics of perovskite materials, thereby influencing the performance and stability of devices such as solar cells and light-emitting diodes (LEDs).[2] This technical guide provides a comprehensive overview of the molecular and physical properties of **dimethylammonium iodide**, detailed experimental protocols for its synthesis and application, and a summary of its primary uses in research.

## Chemical and Physical Properties

**Dimethylammonium iodide** is a white crystalline powder at room temperature.[2] It is characterized by the chemical formula  $C_2H_8IN$  and a molecular weight of approximately 173.00 g/mol.[3][4][5] A summary of its key properties is presented in the table below.

Property	Value	Reference(s)
Chemical Formula	C <sub>2</sub> H <sub>8</sub> IN	[2][3][4]
Molecular Weight	173.00 g/mol	[3][4][5]
CAS Number	51066-74-1	[2][4]
Appearance	White powder/crystals	[2][4]
Melting Point	153.85 °C	[2][4]
Synonyms	Dimethylamine hydroiodide, N-Methylmethanaminium iodide, DMAI	[2][3]
Purity	>99.5% (commercially available)	[2]
Solubility	Soluble in ethyl alcohol and diethyl ether; poorly soluble in water.	[6]

## Applications in Research

The primary application of **dimethylammonium iodide** is in the field of perovskite photovoltaics and optoelectronics. It is used both as a primary precursor and as an additive to modulate the properties of perovskite thin films.

- **Perovskite Precursor:** DMAI is a precursor for forming dimethylammonium-based perovskite structures, such as DMAPbI<sub>3</sub>. [2] These materials are investigated for their unique structural and electronic properties.
- **Additive in Perovskite Synthesis:** More commonly, DMAI is used as an additive in the fabrication of other perovskite formulations, such as those based on methylammonium (MA) or cesium (Cs). [7][8] Its incorporation can:
  - **Enhance Stability:** The addition of the dimethylammonium cation can influence the tilt of the perovskite octahedra, which in turn can increase the bandgap and improve the structural stability of the material. [1]

- **Control Crystallization:** DMAI can act as a volatile additive that helps manipulate the crystallization process of perovskite films, allowing for better control over the crystal phase and morphology.[9]
- **Tune Optoelectronic Properties:** By creating mixed-cation perovskites (e.g.,  $\text{MA}_{1-x}\text{DMA}_x\text{PbI}_3$ ), researchers can tune the material's bandgap and other optoelectronic properties.[7]

While the current research focus is heavily on materials science, the fundamental understanding of how organic cations influence crystal formation and properties could have implications for the rational design of crystalline organic-inorganic hybrid materials in other fields, including drug development, where control over solid-state forms is critical.

## Experimental Protocols

This section provides detailed methodologies for the synthesis of **dimethylammonium iodide** and its subsequent use as an additive in the fabrication of a perovskite thin film for solar cell applications.

### Synthesis of Dimethylammonium Iodide

This protocol describes a common laboratory-scale synthesis of **dimethylammonium iodide** from dimethylamine and hydroiodic acid.

Materials:

- Dimethylamine (e.g., 40 wt. % in  $\text{H}_2\text{O}$ )
- Hydroiodic acid (e.g., 57 wt. % in  $\text{H}_2\text{O}$ )
- Acetone
- Deionized water

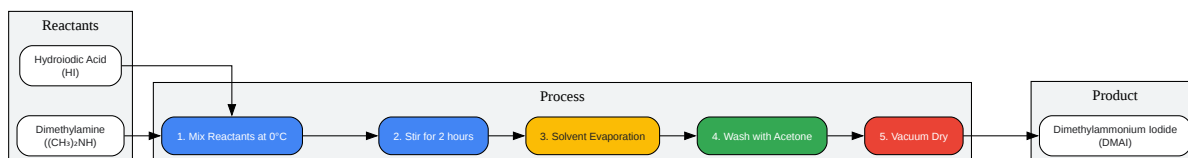
Equipment:

- Round-bottom flask

- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Büchner funnel and filter paper
- Vacuum oven

Procedure:

- Place a specific molar amount of dimethylamine solution into a round-bottom flask equipped with a magnetic stir bar.
- Cool the flask in an ice bath to 0 °C.
- While stirring vigorously, add an equimolar amount of hydroiodic acid dropwise using a dropping funnel. Maintain the temperature at 0 °C throughout the addition.
- After the addition is complete, allow the solution to continue stirring for an additional 2 hours at room temperature.
- Remove the solvent using a rotary evaporator at approximately 40 °C until a solid precipitate is formed.
- Wash the resulting solid with acetone. This can be done by suspending the solid in acetone, sonicating briefly, and then collecting the solid by vacuum filtration. Repeat this washing step two more times.
- Dry the final white crystalline product overnight in a vacuum oven.<sup>[7]</sup>



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Caption: Synthesis workflow for **Dimethylammonium Iodide** (DMAI).

## Fabrication of a Perovskite Thin Film with DMAI as an Additive

This protocol outlines a typical procedure for creating a methylammonium lead iodide (MAPbI<sub>3</sub>) perovskite thin film with DMAI incorporated as a structural additive.

Materials:

- Lead (II) iodide (PbI<sub>2</sub>)
- Methylammonium iodide (MAI)
- **Dimethylammonium iodide (DMAI)**
- N,N-Dimethylformamide (DMF), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- Chlorobenzene (anti-solvent)
- ITO-coated glass substrates

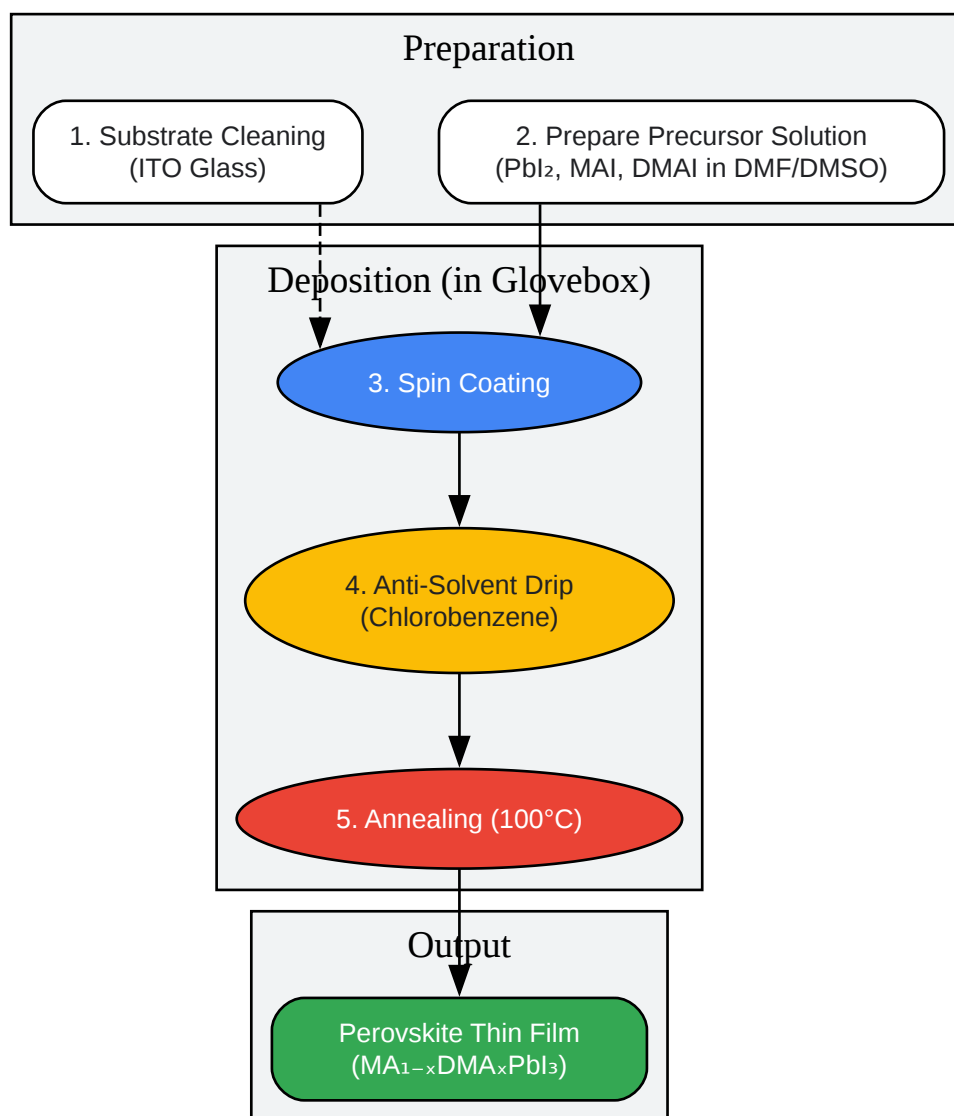
Equipment:

- Nitrogen-filled glovebox
- Spin coater
- Hotplate
- Pipettes
- Magnetic stirrer and stir bar

Procedure:

- Substrate Preparation: Clean ITO-coated glass substrates sequentially by sonicating in detergent, deionized water, acetone, and isopropanol (15 minutes each). Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes to create a hydrophilic surface.
- Perovskite Precursor Solution Preparation:
  - Inside a nitrogen-filled glovebox, prepare the main perovskite precursor solution. For example, dissolve  $\text{PbI}_2$  and MAI in a 9:1 v/v mixture of DMF and DMSO to create a 1.4 M solution.[\[10\]](#)
  - Prepare a separate stock solution of DMAI in DMF (e.g., 0.1 M).[\[10\]](#)
  - Add a specific volume of the DMAI stock solution to the main precursor solution to achieve the desired molar percentage of DMAI relative to the lead iodide (e.g., 5-20%).
  - Stir the final mixed-cation precursor solution for at least 1 hour before use.
- Thin Film Deposition (Spin Coating):
  - Transfer the prepared precursor solution onto a cleaned ITO substrate placed on the spin coater.
  - Use a two-step spin coating process:
    - First step: 500 rpm for 5 seconds (for spreading).

- Second step: 4000 rpm for 30 seconds (for film formation).[10]
- During the second step, at approximately the 15-second mark, dispense a small amount of chlorobenzene onto the center of the spinning substrate. This anti-solvent treatment induces rapid and uniform crystallization.[10]
- Annealing:
  - Immediately transfer the substrate to a preheated hotplate inside the glovebox.
  - Anneal the film at 100°C for 10 minutes to remove residual solvent and complete the crystallization process.[10]



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Caption: Workflow for perovskite thin film fabrication using DMAI.

## Conclusion

**Dimethylammonium iodide** is a versatile compound with significant utility in the synthesis and optimization of perovskite materials for optoelectronic applications. Its role as both a precursor and a performance-enhancing additive makes it a key area of interest for researchers aiming to improve the efficiency and stability of next-generation solar cells and LEDs. The experimental protocols provided herein offer a foundation for the synthesis and application of this important chemical in a research setting. While its direct application in drug development has not been established, the principles of crystal engineering and stability enhancement demonstrated in its use in perovskites are of broad relevance to the pharmaceutical sciences.

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